

# Application Notes and Protocols for the Control of Sphaerotheca aphanis using DBEDC

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## Compound of Interest

Compound Name: *Dbedc*

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These application notes provide a comprehensive overview of the use of **DBEDC** (Dibasic Copper Dithiocarbamate), a copper-based fungicide, for the control of *Sphaerotheca aphanis*, the causal agent of powdery mildew in strawberries. This document outlines the current understanding of its efficacy, mechanism of action, and includes detailed protocols for its application.

## Introduction

Powdery mildew, caused by the obligate biotrophic fungus *Sphaerotheca aphanis* (synonymous with *Podosphaera aphanis*), is a significant disease affecting strawberry production worldwide. The pathogen infects leaves, flowers, and fruit, leading to reduced photosynthetic capacity, deformed fruit, and substantial yield losses. Effective management of this disease is crucial for ensuring crop quality and yield. **DBEDC**, a copper-based fungicide, has been identified as a potent preventative agent against *S. aphanis*.

## Efficacy of DBEDC against *Sphaerotheca aphanis*

**DBEDC** has demonstrated significant efficacy in controlling strawberry powdery mildew, particularly when used as a preventative treatment. Research has shown that a pre-transplanting dipping application of **DBEDC** is one of the most effective methods for managing the disease.<sup>[1][2]</sup> While specific EC50 values for **DBEDC** against *S. aphanis* are not readily available in the reviewed literature, studies on copper-based fungicides in combination with

other compounds have shown high efficacy in reducing colony development and conidial production of the pathogen.

Table 1: Summary of Efficacy Data for Copper-Based Fungicides against *Podosphaera aphanis*

Treatment	Efficacy Metric	Observed Effect	Reference
DBEDC (preventative dip)	Disease Control	One of the most effective control schedules tested.	Korean Journal of Horticultural Science & Technology, 2004, 22(1), 33-38 (as referenced in a secondary source)
Sodium hydrogen carbonate + copper wettable powder	Colony Development Inhibition	Highly effective in reducing colony development.	A study evaluating 36 different fungicides.
Sodium hydrogen carbonate + copper wettable powder	Conidial Production Inhibition	Highly effective in inhibiting conidial production.	A study evaluating 36 different fungicides.

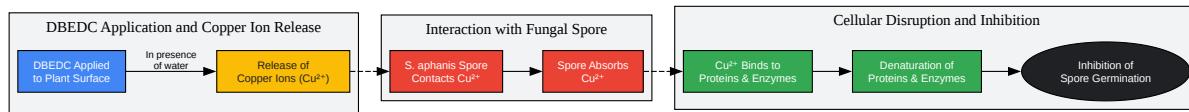
## Mechanism of Action

The primary mode of action of **DBEDC**, as a copper-based fungicide, involves the release of copper ions ( $Cu^{2+}$ ). These ions have a multi-site inhibitory effect on fungal spores, which makes the development of resistance less likely compared to single-site fungicides.

The proposed mechanism involves the following steps:

- **Contact and Release:** **DBEDC**, when applied to the plant surface, acts as a protectant. In the presence of water, it slowly releases  $Cu^{2+}$  ions.
- **Spore Absorption:** Fungal spores of *S. aphanis* absorb the  $Cu^{2+}$  ions from their surroundings.
- **Enzyme Denaturation:** The absorbed copper ions bind to sulphhydryl groups of various proteins and enzymes within the fungal spore.

- Inhibition of Germination: This binding denatures the proteins and enzymes, disrupting cellular processes and ultimately inhibiting spore germination.



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Caption: Mechanism of action of **DBEDC** against *Sphaerotheca aphanis*.

## Experimental Protocols

The following protocols are based on the available literature for the effective use of **DBEDC** and other copper-based fungicides in controlling strawberry powdery mildew.

### In Vivo: Preventative Dipping Treatment for Strawberry Transplants

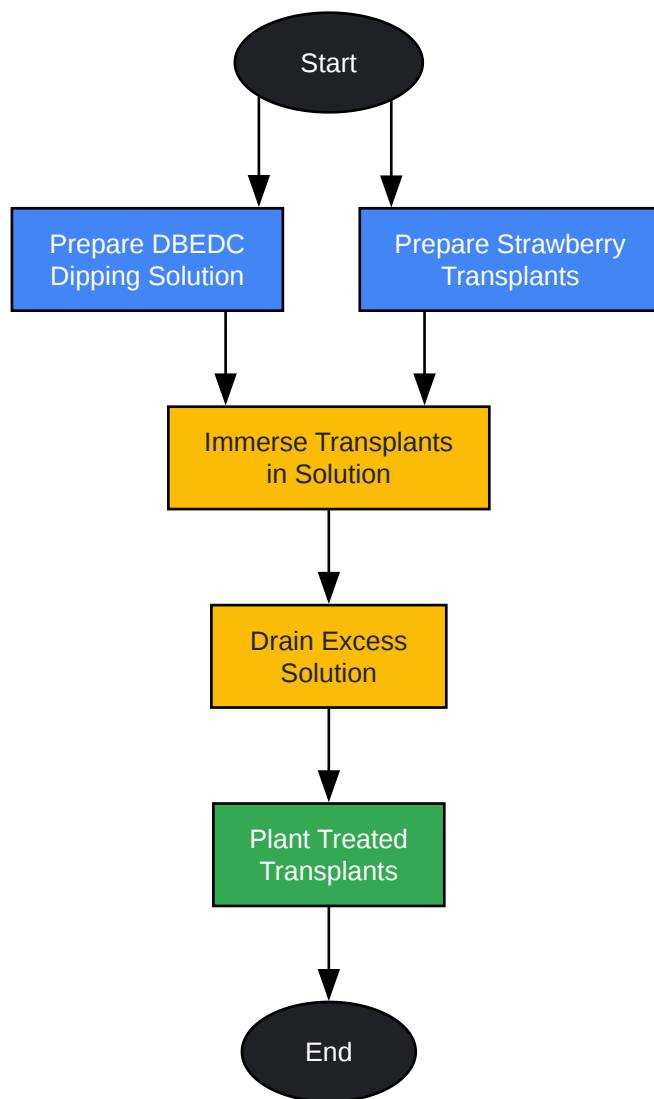
This protocol is designed for the preventative treatment of strawberry transplants before planting to reduce the initial inoculum of *S. aphanis*.

#### Materials:

- **DBEDC** fungicide formulation
- Water
- Treatment tank/container
- Strawberry transplants
- Personal Protective Equipment (PPE) as per manufacturer's instructions

**Procedure:**

- Preparation of Dipping Solution:
  - Prepare a dipping solution of **DBEDC** at the manufacturer's recommended concentration for preventative treatment of strawberry transplants. Note: Specific concentrations for **DBEDC** dip treatments were not detailed in the reviewed literature; therefore, it is crucial to follow the product label instructions.
  - Fill the treatment tank with the required volume of water and then add the calculated amount of **DBEDC**, ensuring thorough mixing to achieve a homogenous suspension.
- Transplant Preparation:
  - Gently remove any excess soil from the roots of the strawberry transplants.
- Dipping Procedure:
  - Bundle the transplants for ease of handling.
  - Fully immerse the transplants (both roots and crowns) into the **DBEDC** solution.
  - The duration of the dip should be in accordance with the product label recommendations. A general guideline for fungicide dips is typically a few minutes.
  - After the specified duration, remove the transplants from the solution and allow any excess liquid to drain off.
- Planting:
  - Plant the treated transplants as soon as possible after treatment.



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Caption: Workflow for preventative dipping of strawberry transplants.

## In Vitro: Assessment of Conidial Germination Inhibition

This protocol provides a method to assess the direct inhibitory effect of **DBEDC** on the conidial germination of *S. aphanis*.

Materials:

- Freshly collected conidia of *S. aphanis*
- **DBEDC** fungicide

- Sterile distilled water
- Water agar (or other suitable germination medium) plates
- Microscope slides and coverslips
- Micropipettes
- Hemocytometer
- Incubator
- Microscope

Procedure:

- Preparation of **DBEDC** Solutions:
  - Prepare a stock solution of **DBEDC** in sterile distilled water.
  - Create a dilution series of **DBEDC** to test a range of concentrations (e.g., 0.1, 1, 10, 100  $\mu\text{g/mL}$ ). Include a sterile water control.
- Spore Suspension Preparation:
  - Gently brush conidia from infected strawberry leaves into a small volume of sterile distilled water.
  - Filter the suspension through cheesecloth to remove mycelial fragments.
  - Adjust the concentration of the spore suspension to approximately  $1 \times 10^5$  conidia/mL using a hemocytometer.
- Inoculation and Treatment:
  - On each water agar plate or microscope slide with a thin layer of water agar, place a 20  $\mu\text{L}$  drop of the prepared spore suspension.

- To each drop of spore suspension, add 20  $\mu$ L of the corresponding **DBEDC** dilution (or sterile water for the control).
- Incubation:
  - Place the plates/slides in a humid chamber and incubate at 20-25°C in the dark for 24 hours.
- Assessment:
  - After incubation, place a drop of lactophenol cotton blue on the germination site to stop further germination and stain the conidia.
  - Observe at least 100 conidia per replicate under a microscope (400x magnification).
  - A conidium is considered germinated if the germ tube is at least half the length of the conidium.
  - Calculate the percentage of germination inhibition for each **DBEDC** concentration relative to the control.

## Concluding Remarks

**DBEDC** is a valuable tool for the preventative control of strawberry powdery mildew caused by *Sphaerotheca aphanis*. Its efficacy as a pre-transplanting dip treatment has been highlighted as a particularly effective strategy. The multi-site mode of action of copper-based fungicides like **DBEDC** is advantageous for resistance management. Further research to establish precise EC50 values and optimize application protocols, including concentrations and timings for foliar sprays, would be beneficial for integrating **DBEDC** into comprehensive integrated pest management (IPM) programs for strawberry production.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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